

Alisertib efficacy comparison bacillus Calmette-Guérin bladder cancer

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Alisertib

CAS No.: 1028486-01-2

Cat. No.: S548303

[Get Quote](#)

Alisertib in Clinical Trials

The phase III clinical trial for **alisertib** (referred to as the "Lumiere" trial) focused on **relapsed or refractory peripheral T-cell lymphoma (PTCL)**, not bladder cancer [1]. The key outcomes from this study are summarized below.

Parameter	Alisertib (n=138)	Investigator's Choice Comparator (n=133)
Centrally Assessed Overall Response Rate	33%	45%
Median Progression-Free Survival	115 days	104 days
Common Adverse Events (Grade not specified)	Anemia (53%), Neutropenia (47%)	Anemia (34%), Neutropenia (31%)
Treatment-Related Discontinuations	9%	14%

Parameter	Alisertib (n=138)	Investigator's Choice Comparator (n=133)
Conclusion	Not statistically superior to the comparator arm.	

The comparator arm consisted of other single-agent drugs used in PTCL, such as pralatrexate, romidepsin, or gemcitabine [1].

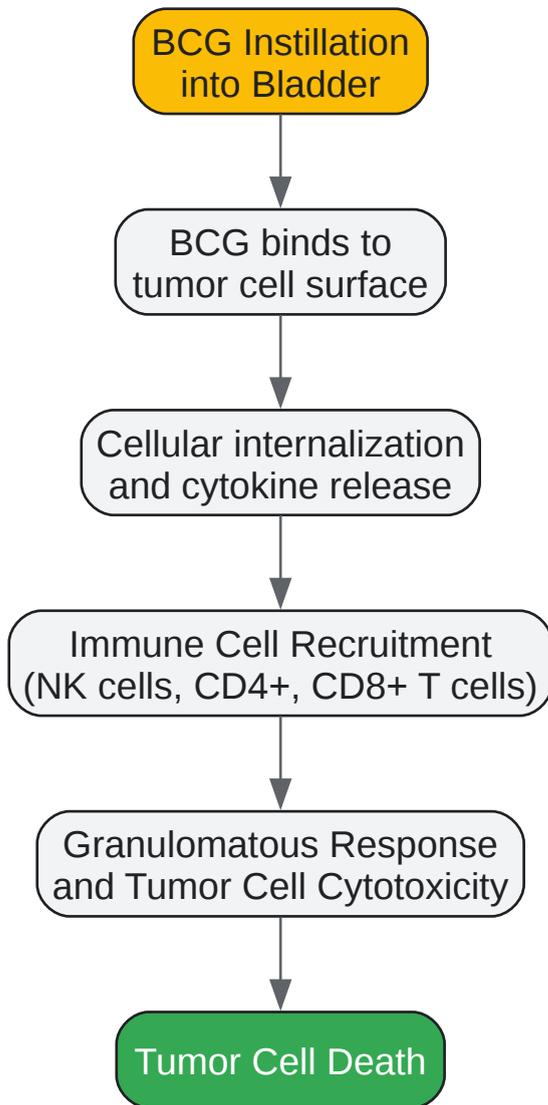
Current Landscape of Bladder Cancer Therapies

For reference, the standard and emerging treatments for high-risk non-muscle invasive bladder cancer (NMIBC), where Bacillus Calmette-Guérin (BCG) is a cornerstone therapy, are quite different. The field is rapidly evolving with new alternatives for BCG-unresponsive cases [2] [3]. The table below outlines some of these newer agents.

Therapy	Mechanism of Action	Key Efficacy Data (Complete Response Rate)
Nadofaragene Firadenovec [3]	Gene therapy (delivers interferon alfa-2b)	53.4% at 3 months (in patients with carcinoma in situ)
Nogapendekin Alfa Inbakicept (NAI) + BCG [3]	IL-15 receptor agonist (activates NK and CD8+ T cells)	55% at 3 months (in patients with carcinoma in situ)
Cretostimogene (CG0070) [3]	Oncolytic virus	75.5% overall response rate
Pembrolizumab [4] [5]	Immune checkpoint inhibitor (anti-PD-1)	41% complete response rate at 3 months

BCG Mechanism of Action Workflow

The following diagram illustrates the general mechanism of action for intravesical BCG, which remains a first-line immunotherapy for bladder cancer.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Randomized Phase III Study of Alisertib or Investigator's ... [pmc.ncbi.nlm.nih.gov]
2. Therapeutic Advances in Bladder Preservation for BCG- ... [pmc.ncbi.nlm.nih.gov]

3. Current State of Intravesical Therapies for Nonmuscle- ... [auanews.net]
4. and safety of BCG and immune checkpoint inhibitors in... Efficacy [pubmed.ncbi.nlm.nih.gov]
5. A Systematic Review and Meta-Analysis of the ... [sciencedirect.com]

To cite this document: Smolecule. [Alisertib efficacy comparison bacillus Calmette-Guérin bladder cancer]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548303#alisertib-efficacy-comparison-bacillus-calmette-gu-rin-bladder-cancer>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com